

An In-Depth Technical Guide to 3-[(2-Methoxyethoxy)methoxy]benzaldehyde

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Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)benzaldehyde

CAS No.: 73244-50-5

Cat. No.: B1599445

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A Note on Nomenclature: The compound requested, **3-(2-Methoxyethoxy)benzaldehyde**, is not widely documented in chemical literature and supplier catalogs. However, a closely related and more prevalent derivative, 3-[(2-Methoxyethoxy)methoxy]benzaldehyde, is well-characterized. This guide will focus on the latter, providing a comprehensive overview for researchers, scientists, and drug development professionals.

Chemical Identity and Properties

IUPAC Name: 3-((2-Methoxyethoxy)methoxy)benzaldehyde

Synonyms:

- 3-Methoxyethoxymethoxy-benzaldehyde
- MEM-protected 3-hydroxybenzaldehyde

CAS Number: 139461-72-6

Molecular Structure:

Caption: 2D structure of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde.

This molecule is a derivative of benzaldehyde where the hydroxyl group at the meta-position is protected by a 2-methoxyethoxymethyl (MEM) ether. This protecting group enhances the molecule's solubility in polar organic solvents due to the presence of ether linkages.^[1]

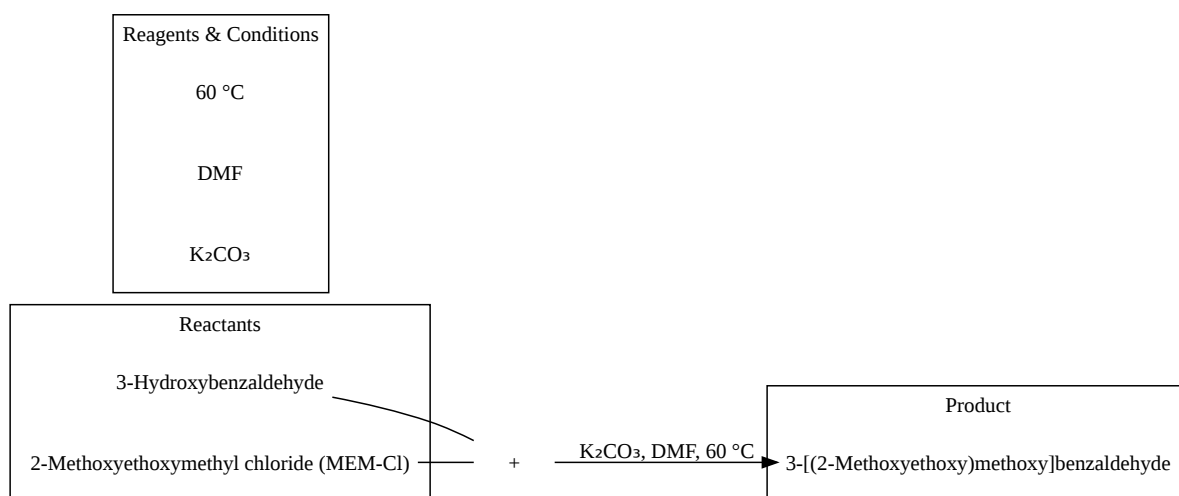
Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₄	Santa Cruz Biotechnology
Molecular Weight	210.23 g/mol	Santa Cruz Biotechnology
Appearance	Yellow liquid	BenchChem
Purity	Typically >95% (may vary by supplier)	N/A
Solubility	Soluble in polar organic solvents like DMF and THF	BenchChem

Synthesis

The primary and most common synthesis of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde involves the protection of the hydroxyl group of 3-hydroxybenzaldehyde.

Reaction Scheme



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Caption: Synthesis of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde.

Detailed Experimental Protocol

This protocol is based on established laboratory procedures for MEM protection of phenols.^[1]
^[2]

- Preparation: To a solution of 3-hydroxybenzaldehyde (1.0 eq) in anhydrous dimethylformamide (DMF), add potassium carbonate (K₂CO₃, 1.5 eq).
- Reaction: Stir the mixture at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Addition of MEM-Cl: Slowly add 2-methoxyethoxymethyl chloride (MEM-Cl, 1.2 eq) to the reaction mixture.

- **Heating:** Heat the reaction mixture to 60°C and maintain with vigorous stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion of the reaction (typically a few hours), cool the mixture to room temperature and pour it into water.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate or diethyl ether.
- **Washing:** Wash the combined organic layers with water and then with brine to remove any remaining DMF and inorganic salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be purified by column chromatography on silica gel to afford the pure 3-[(2-Methoxyethoxy)methoxy]benzaldehyde.

Applications in Research and Drug Development

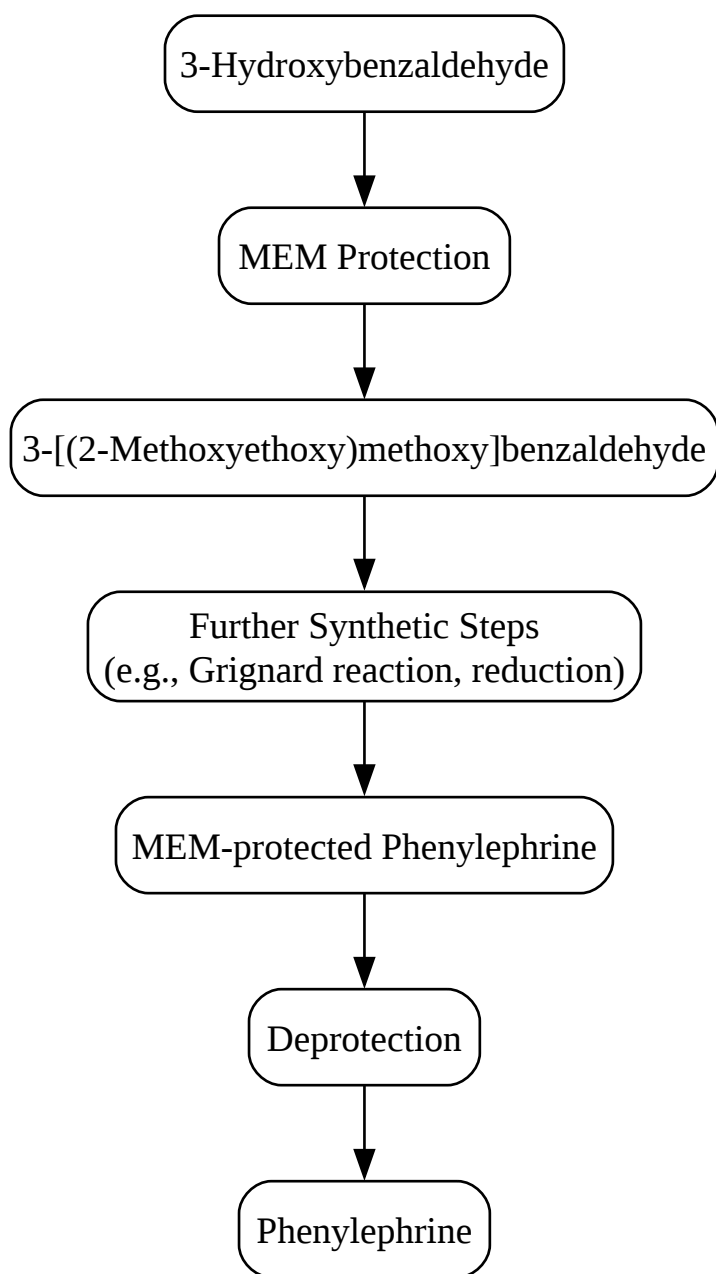
The primary utility of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde lies in its role as a key intermediate in multi-step organic syntheses, particularly in the pharmaceutical industry.

Intermediate in the Synthesis of Phenylephrine

3-[(2-Methoxyethoxy)methoxy]benzaldehyde is a crucial building block in the synthesis of Phenylephrine, a potent α_1 -adrenergic receptor agonist.^[1] Phenylephrine is widely used as a nasal decongestant and as a vasopressor to increase blood pressure in certain medical situations.^[3]

The synthesis involves the protection of the meta-hydroxyl group of 3-hydroxybenzaldehyde with a MEM group, allowing for selective reactions at other positions of the molecule before its eventual deprotection to yield the final phenylephrine structure.

Workflow: Role in Phenylephrine Synthesis



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Caption: Role of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde in Phenylephrine Synthesis.

The methoxy and methoxyethoxy groups can also play a role in enhancing the binding affinity of derivative molecules to their biological targets, thereby influencing their pharmacokinetic and pharmacodynamic properties.[4]

Safety and Handling

While a comprehensive, official safety data sheet (SDS) for 3-[(2-Methoxyethoxy)methoxy]benzaldehyde is not readily available from major regulatory bodies, information from suppliers and structurally similar compounds allows for a reliable hazard assessment.

GHS Classification (Likely): Based on the known hazards of similar benzaldehyde derivatives, this compound is likely classified as a Category 4 irritant.^[4]

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Recommended Safety Precautions

- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Use chemical safety goggles or a face shield.
 - Lab Coat: A standard laboratory coat should be worn.
- Engineering Controls:
 - Fume Hood: All handling of this compound should be conducted in a well-ventilated chemical fume hood.^[4]
- Handling:
 - Avoid inhalation of vapors or mists.
 - Avoid contact with skin and eyes.
 - Wash hands thoroughly after handling.
- Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations. It has been suggested that waste can be neutralized with an aqueous base before incineration.[\[4\]](#)

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde.

^1H NMR (CDCl_3):[\[1\]](#)

- δ 9.83 (s, 1H): Aldehydic proton (-CHO).
- δ 7.50–7.44 (m, 3H): Aromatic protons (Ar-H).
- δ 5.28 (s, 2H): Methylene protons of the O-CH₂-O group.
- δ 3.76–3.65 (m, 4H): Methylene protons of the -O-CH₂-CH₂-O- group.
- δ 3.37 (s, 3H): Methyl protons of the -OCH₃ group.

^{13}C NMR:[\[1\]](#)

- δ 190.7: Carbonyl carbon (CHO).
- δ 152.4: Aromatic carbon attached to the ether oxygen (C-O).
- δ 130.8–112.5: Other aromatic carbons.
- δ 93.9: Methylene carbon of the O-CH₂-O group.
- δ 71.4–56.6: Carbons of the ether side chain.

References

- Chemical Register. 3-[(2-Methoxyethoxy)methoxy]benzaldehyde. Available from: [\[Link\]](#)
- PubChem. Phenylephrine. National Center for Biotechnology Information. Available from: [\[Link\]](#)

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Sources

- 1. 3-[(2-Methoxyethoxy)methoxy]benzaldehyde | 139461-72-6 | Benchchem [\[benchchem.com\]](https://www.benchchem.com)
- 2. Synthesis routes of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde [\[benchchem.com\]](https://www.benchchem.com)
- 3. Phenylephrine | C₉H₁₃NO₂ | CID 6041 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. bio.vu.nl [\[bio.vu.nl\]](https://bio.vu.nl)
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